

Pharmacological Properties of 4'-Demethyleucomin: An Overview of a Sparsely Studied Natural Compound

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Compound of Interest

Compound Name: 4'-Demethyleucomin

Cat. No.: B600303

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4'-Demethyleucomin, also known as O-Demethyleucomin, is a natural flavonoid compound. It has been identified and isolated from plant sources such as *Polygonum hydropiper* and *Barnardia japonica*. Despite its availability from natural sources and its characterization as a distinct chemical entity (CAS Number: 34818-83-2; Molecular Formula: C₁₆H₁₂O₅), a comprehensive review of the scientific literature reveals a significant lack of in-depth pharmacological studies. This technical guide aims to summarize the currently available information on **4'-Demethyleucomin** and highlight the considerable gaps in our understanding of its potential therapeutic properties.

Current State of Research

As of late 2025, dedicated peer-reviewed research articles detailing the pharmacological activities, mechanisms of action, and potential therapeutic applications of **4'-**

Demethyleucomin are exceptionally scarce. Commercial suppliers of fine chemicals list **4'-Demethyleucomin** for research purposes and some suggest a potential interaction with Monoamine Oxidase (MAO), however, this claim is not substantiated by published experimental data.

The absence of significant research means that there is no quantitative data, such as IC50 or EC50 values, to populate comparative tables. Furthermore, detailed experimental protocols for assessing its biological activity and elucidated signaling pathways are not available in the public domain.

Potential Areas for Future Investigation

Given the limited data, the pharmacological profile of **4'-Demethyleucomin** remains largely unexplored. Based on the activities of structurally similar flavonoids, future research could productively investigate the following areas:

- **Anti-inflammatory Activity:** Many flavonoids exhibit anti-inflammatory properties through the modulation of pathways such as NF-κB and MAPK.
- **Antioxidant Potential:** The phenolic structure of **4'-Demethyleucomin** suggests it may possess radical scavenging and antioxidant capabilities.
- **Anticancer Effects:** Flavonoids are known to interfere with various stages of carcinogenesis, including cell proliferation, apoptosis, and angiogenesis.
- **Enzyme Inhibition:** The unsubstantiated claim of MAO inhibition warrants investigation, as this could have implications for neurological and psychiatric disorders.

Hypothetical Experimental Workflow

For researchers interested in initiating studies on **4'-Demethyleucomin**, a general experimental workflow to elucidate its pharmacological properties is proposed below.

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